

Essential Safety and Handling Guide for Perfluorotripentylamine (Einecs 301-950-1)

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Compound of Interest

Compound Name: *Einecs 301-950-1*

Cat. No.: *B12695141*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling Perfluorotripentylamine (CAS: 338-84-1). The following procedures and recommendations are designed to ensure safe laboratory operations and proper disposal, fostering a secure research environment.

Chemical Identification and Hazards

Perfluorotripentylamine is identified by the following:

- Einecs Number: 206-421-8 (Note: 301-950-1 is likely an error)
- CAS Number: 338-84-1

The primary hazards associated with this chemical are summarized in the table below.

Hazard Class	Hazard Statement
Skin Irritation	H315: Causes skin irritation.[1]
Eye Irritation	H319: Causes serious eye irritation.[1]
Respiratory Irritation	H335: May cause respiratory irritation.[1]
Aquatic Hazard (Chronic)	H413: May cause long lasting harmful effects to aquatic life.[2]

Personal Protective Equipment (PPE)

Adherence to proper PPE protocols is critical to mitigate exposure risks. The following table outlines the recommended PPE for handling Perfluorotripentylamine.

Protection Type	Recommended Equipment	Specifications and Best Practices
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles.	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]
Hand Protection	Chemical-resistant gloves.	Inspect gloves before use. The specific type of glove should be selected based on the task and potential for exposure. Remove gloves carefully to avoid skin contamination.[2][4]
Skin and Body Protection	Protective clothing.	Wear appropriate protective clothing to prevent skin exposure.[3][5]
Respiratory Protection	NIOSH/MSHA approved respirator.	Required if exposure limits are exceeded or irritation is experienced. Use in a well-ventilated area is crucial.[5]

Operational and Handling Plan

Safe handling practices are paramount to prevent accidents and exposure.

1. Engineering Controls:

- Work in a well-ventilated area.[\[2\]](#)[\[6\]](#)
- Ensure safety showers and emergency eye wash fountains are readily available in the immediate vicinity of potential exposure.[\[6\]](#)

2. Handling Procedures:

- Avoid contact with skin and eyes.[\[2\]](#)[\[6\]](#)
- Do not breathe mist, vapors, or spray.[\[2\]](#)[\[6\]](#)
- Do not ingest. If swallowed, seek immediate medical assistance.[\[2\]](#)
- Handle in accordance with good industrial hygiene and safety practices.[\[7\]](#)

3. Storage:

- Keep container tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)[\[5\]](#)

Emergency Procedures and First Aid

Immediate and appropriate first aid is crucial in the event of an exposure.

Exposure Route	First Aid Measures
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. [2]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention. [2]
Inhalation	Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention. [5]
Ingestion	Clean mouth with water. Get medical attention. [2]

Spill and Disposal Plan

Proper containment and disposal are necessary to prevent environmental contamination and further hazards.

1. Spill Response:

- Ensure adequate ventilation.[\[2\]](#)
- Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust).[\[2\]](#)
- Collect spillage and keep in suitable, closed containers for disposal.[\[2\]](#)
- Avoid release to the environment.[\[2\]](#)

2. Disposal:

- Dispose of contents and containers in accordance with all local, regional, national, and international regulations.[\[4\]](#)
- Do not let the chemical enter the environment.[\[2\]](#)

- Waste codes should be assigned by the user based on the application for which the product was used.^[2]

Operational Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of Perfluorotripropylamine.

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